

hygroscopic nature of anhydrous ferric bromide

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Compound of Interest

Compound Name: *Ferric bromide*

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An In-depth Technical Guide on the Hygroscopic Nature of Anhydrous **Ferric Bromide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hygroscopic properties of anhydrous **ferric bromide** (FeBr_3). The document details the physicochemical characteristics, the interaction with atmospheric moisture, and standardized experimental protocols for quantifying its hygroscopicity. This guide is intended to be a valuable resource for professionals in research and development who handle, store, or utilize anhydrous **ferric bromide** in moisture-sensitive applications.

Introduction

Anhydrous **ferric bromide** (FeBr_3) is a dark, crystalline solid widely employed as a Lewis acid catalyst in organic synthesis, particularly for the bromination of aromatic compounds.^{[1][2][3]} Its efficacy in these applications is highly dependent on its anhydrous state. However, **ferric bromide** is markedly hygroscopic, readily absorbing moisture from the atmosphere.^{[4][5][6]} This interaction with water can significantly alter its physical and chemical properties, potentially compromising its catalytic activity and leading to the formation of acidic solutions.^[3] ^{[7][8]} Understanding and quantifying the hygroscopic nature of anhydrous **ferric bromide** is therefore critical for ensuring its proper storage, handling, and application in research and pharmaceutical development.

Physicochemical Properties

Anhydrous **ferric bromide** is a dark reddish-brown to black crystalline solid.[1][7][9] Upon exposure to atmospheric moisture, it readily absorbs water to form hydrates, most notably the dark green hexahydrate ($\text{FeBr}_3 \cdot 6\text{H}_2\text{O}$).[7][8][9] The key properties of both the anhydrous and hydrated forms are summarized below for comparison.

Data Presentation: Properties of Ferric Bromide

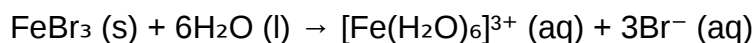
Property	Anhydrous Ferric Bromide (FeBr_3)	Ferric Bromide Hexahydrate ($\text{FeBr}_3 \cdot 6\text{H}_2\text{O}$)
Molecular Formula	FeBr_3 [4][7]	$\text{FeBr}_3 \cdot 6\text{H}_2\text{O}$ [7]
Molar Mass	295.56 g/mol [2][4][7]	403.65 g/mol
Appearance	Dark brown, reddish-black, or brownish-yellow crystalline solid/powder.[1][4][7][10]	Dark green crystals.[7][8][9]
Density	4.50 g/cm ³ [1][4][7]	Not available
Melting Point	~200 °C (decomposes).[3][4][7]	27 °C (dissolves in its water of crystallization).[9]
Solubility	Soluble in water, ethanol, ether, and acetic acid.[4][5][7][9]	Soluble in water.[9]
Hygroscopicity	Very hygroscopic.[5][6][9][11]	Not applicable
Aqueous Solution	Forms an acidic solution.[3][7][12]	Forms an acidic solution.

The Core of Hygroscopicity: Interaction with Water

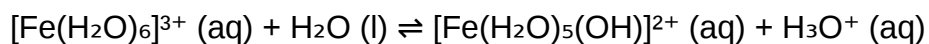
The hygroscopic nature of anhydrous **ferric bromide** is its tendency to attract and hold water molecules from the surrounding environment. This process occurs primarily through absorption.[13][14] When exposed to air, FeBr_3 will adsorb water vapor onto its surface, which then gets absorbed into its crystal structure, leading to the formation of hydrates.[7][9]

This process is a chemical transformation where water molecules act as ligands, coordinating with the iron(III) center. The dissolution in water is an exothermic process that results in the

dissociation of the salt into the ferric ion (Fe^{3+}) and bromide ions (Br^-).^[15]



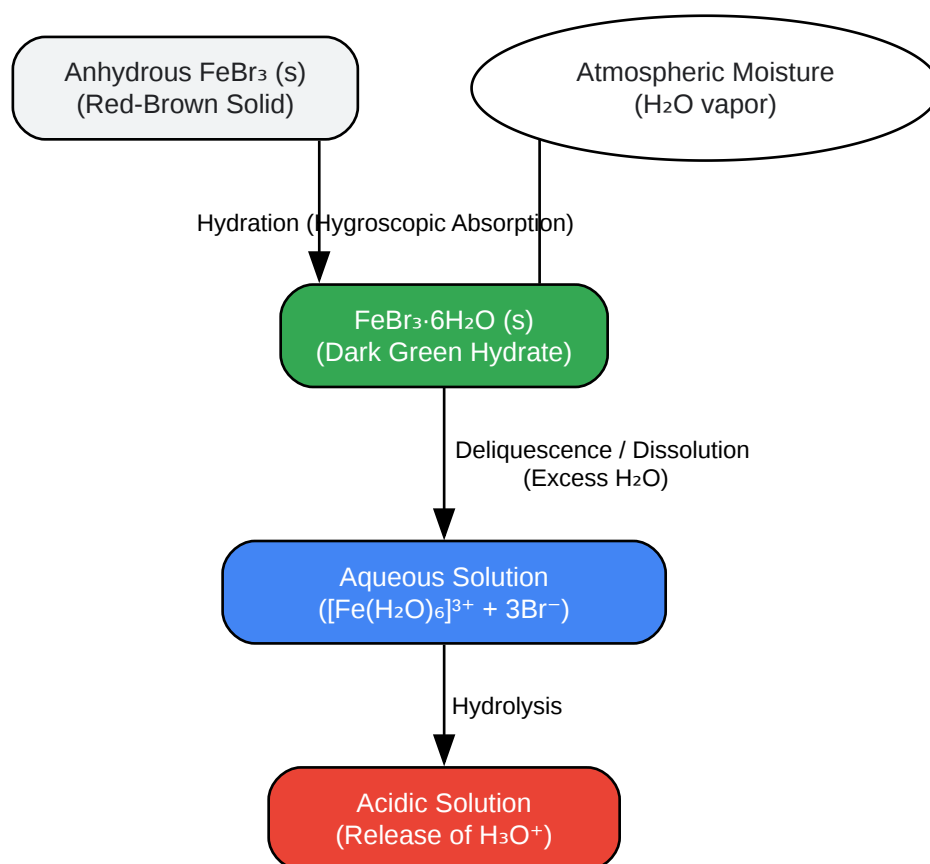
The resulting hexaaquairon(III) complex is a strong acid, which readily hydrolyzes to produce a highly acidic solution.^[12]



If the ambient relative humidity (RH) is sufficiently high, the compound will continue to absorb water until it dissolves completely, a phenomenon known as deliquescence. While the specific deliquescence relative humidity (DRH) for **ferric bromide** is not readily available in the literature, it is expected to be significant, similar to other hygroscopic metal halides like ferric chloride, which has a DRH of approximately 40%.^[16]

Visualization: Hydration and Hydrolysis Pathway

The following diagram illustrates the process by which anhydrous **ferric bromide** becomes hydrated and subsequently forms an acidic aqueous solution.



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Caption: Logical flow from anhydrous FeBr_3 to an acidic solution.

Experimental Protocols

To quantitatively assess the hygroscopic nature of anhydrous **ferric bromide**, standardized experimental procedures are necessary. The following protocols describe two common methods: a gravimetric method for classification and Dynamic Vapor Sorption (DVS) for detailed characterization.

Protocol 1: Gravimetric Hygroscopicity Classification

This method classifies a substance's hygroscopicity based on its weight gain after exposure to a defined high-humidity environment for a set duration.

Objective: To classify anhydrous **ferric bromide** according to the European Pharmacopoeia (EP) hygroscopicity scale.

Materials:

- Anhydrous **ferric bromide** sample
- Analytical balance (readable to 0.01 mg)
- Weighing bottle (low-profile, glass)
- Desiccator containing a saturated solution of ammonium sulfate ((NH₄)₂SO₄), which maintains an RH of approximately 80% at 25°C.
- Controlled temperature chamber or room (25 ± 1°C).
- Spatula and handling tools for corrosive solids.
- Personal Protective Equipment (PPE): gloves, safety goggles, lab coat.

Methodology:

- Preparation: Place the desiccator with the saturated ammonium sulfate solution in the temperature-controlled chamber and allow it to equilibrate for at least 24 hours.
- Initial Weighing: Accurately weigh a clean, dry weighing bottle (W₁). Add approximately 10-15 mg of anhydrous **ferric bromide** to the bottle and record the initial weight of the bottle plus the sample (W₂). The initial weight of the sample is (W₂ - W₁).
- Exposure: Place the weighing bottle containing the sample, with its lid removed and placed alongside it, into the equilibrated desiccator.
- Incubation: Seal the desiccator and store it in the temperature-controlled chamber for 24 hours.
- Final Weighing: After 24 hours, remove the weighing bottle from the desiccator, immediately replace the lid, and re-weigh it accurately (W₃).
- Calculation: Calculate the percentage weight gain using the formula: % Weight Gain = [(W₃ - W₂) / (W₂ - W₁)] * 100

- Classification: Classify the sample based on the calculated weight gain according to the EP classification system:
 - Slightly hygroscopic: Weight gain is $\geq 0.2\%$ and $< 2.0\%$.
 - Hygroscopic: Weight gain is $\geq 2.0\%$ and $< 15.0\%$.
 - Very hygroscopic: Weight gain is $\geq 15.0\%$.
 - Deliquescent: Sufficient water is absorbed to form a liquid.

Protocol 2: Dynamic Vapor Sorption (DVS) Analysis

DVS provides detailed information on water sorption and desorption kinetics and isotherms, offering a comprehensive profile of a material's interaction with moisture.[\[17\]](#)[\[18\]](#)

Objective: To determine the moisture sorption-desorption isotherm for anhydrous **ferric bromide**.

Apparatus:

- Dynamic Vapor Sorption (DVS) analyzer.
- Microbalance integrated within the DVS system.
- Nitrogen gas supply (for dry gas flow).
- Water reservoir (for humidified gas flow).

Methodology:

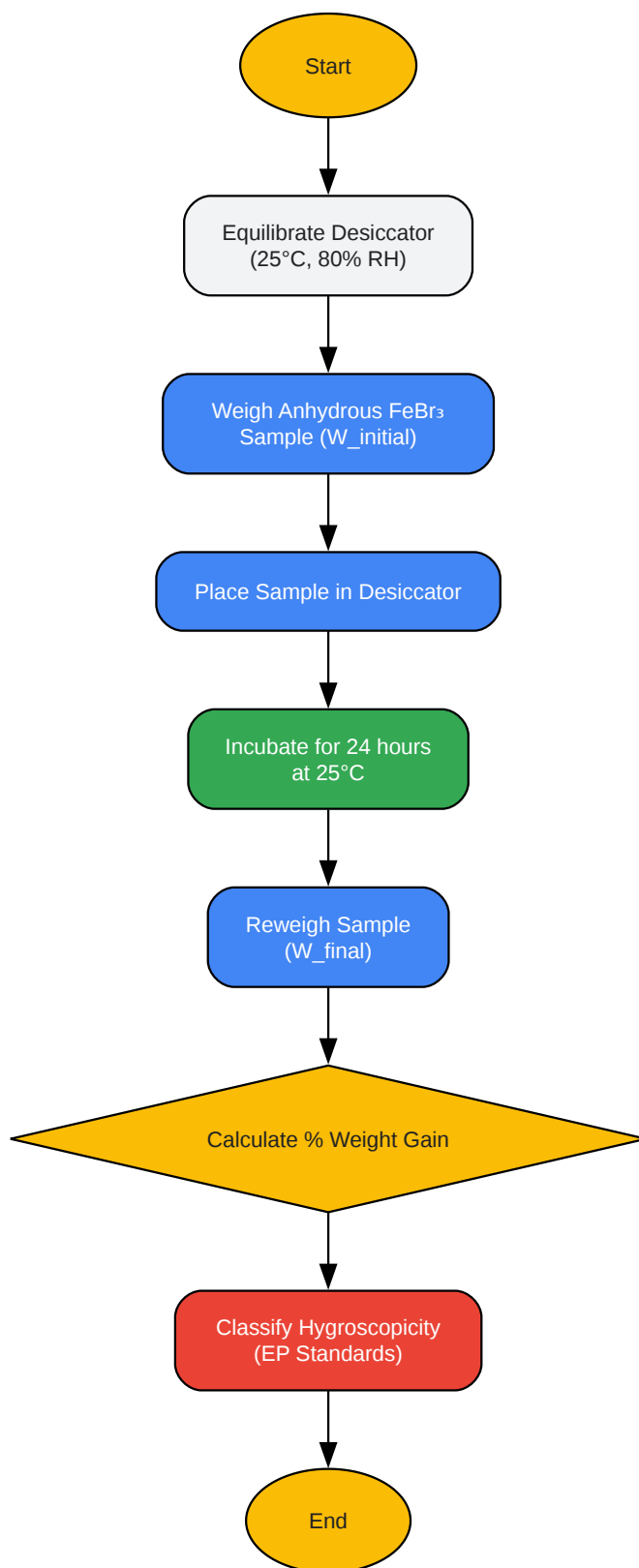
- Sample Preparation: Place 5-10 mg of anhydrous **ferric bromide** onto the DVS sample pan.
- Initial Drying: Start the DVS program. The first step is typically to dry the sample by exposing it to a 0% RH stream of nitrogen gas at 25°C until a stable mass is achieved ($dm/dt \leq 0.002\%$ per minute). This stable mass is recorded as the initial dry mass.
- Sorption Phase: Program the instrument to increase the relative humidity in discrete steps (e.g., 10% increments from 0% to 90% RH). At each step, the system holds the RH constant

until mass equilibrium is reached. The mass change is continuously recorded.

- **Desorption Phase:** After reaching the maximum RH (90%), program the instrument to decrease the humidity in the same discrete steps back down to 0% RH, again waiting for mass equilibrium at each step.
- **Data Analysis:** The DVS software plots the percentage change in mass against the relative humidity. This generates a moisture sorption-desorption isotherm graph. The hysteresis between the sorption and desorption curves can provide insights into the nature of the water interaction and potential structural changes in the material.

Visualization: Experimental Workflow for Gravimetric Method

The diagram below outlines the workflow for the gravimetric determination of hygroscopicity.



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Caption: Workflow for the gravimetric hygroscopicity test.

Handling and Storage

Given its pronounced hygroscopic and corrosive nature, strict handling and storage procedures are mandatory for anhydrous **ferric bromide**.^{[5][10]}

- **Storage:** The compound must be stored in a tightly sealed container under an inert, dry atmosphere (e.g., nitrogen or argon).^{[5][7][11]} The storage area should be cool, dry, and well-ventilated, away from light.^{[5][11]}
- **Handling:** All manipulations should be performed in a controlled environment, such as a fume hood or a glovebox, to minimize exposure to atmospheric moisture and to protect the operator from the irritant dust.^{[5][6]} Use appropriate PPE, including chemical-resistant gloves and safety goggles.^[6]

Conclusion

Anhydrous **ferric bromide** is a highly hygroscopic material that readily reacts with atmospheric water. This interaction leads to the formation of hydrates and, in the presence of sufficient moisture, deliquesces into a corrosive, acidic solution. This behavior can significantly impact its utility as a catalyst and requires stringent control over storage and handling conditions. The experimental protocols outlined in this guide provide standardized methods for researchers and drug development professionals to quantify and classify its hygroscopic properties, ensuring the material's integrity and performance in sensitive applications.

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References

- 1. grokipedia.com [grokipedia.com]
- 2. Ferric bromide | Br₃Fe | CID 82310 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Iron(III) bromide - Wikipedia [en.wikipedia.org]
- 4. IRON (III) BROMIDE | 10031-26-2 [chemicalbook.com]

- 5. researchgate.net [researchgate.net]
- 6. fishersci.com [fishersci.com]
- 7. FERRIC BROMIDE [chembk.com]
- 8. Iron bromide(FeBr_3) [chembk.com]
- 9. Page loading... [guidechem.com]
- 10. CAS 10031-26-2: Ferric bromide | CymitQuimica [cymitquimica.com]
- 11. Page loading... [wap.guidechem.com]
- 12. youtube.com [youtube.com]
- 13. pharmainfo.in [pharmainfo.in]
- 14. jocpr.com [jocpr.com]
- 15. youtube.com [youtube.com]
- 16. researchgate.net [researchgate.net]
- 17. solutions.bocsci.com [solutions.bocsci.com]
- 18. quora.com [quora.com]
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